

# Essential Safety and Operational Guide for 5-Amino-2-bromobenzonitrile

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## Compound of Interest

Compound Name: 5-Amino-2-bromobenzonitrile

Cat. No.: B189585

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This guide provides immediate, essential safety and logistical information for handling **5-Amino-2-bromobenzonitrile** (CAS No: 72115-09-4) in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal of this compound.

Chemical Identifier and Properties:

Property	Value
CAS Number	72115-09-4[1][2]
Molecular Formula	C7H5BrN2[1][2]
Molecular Weight	197.03 g/mol [1]
Appearance	Pale-yellow to Yellow-brown Solid
Storage	Refrigerator, in a dry, cool, and well-ventilated place.[3]

## Hazard Identification and Classification

**5-Amino-2-bromobenzonitrile** is classified as a hazardous substance. Key hazard statements include:

- H302: Harmful if swallowed.[4]

- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H332: Harmful if inhaled.[4]
- H335: May cause respiratory irritation.[3]

Signal Word: Warning

## Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to prevent exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves before use.[3][5]	To prevent skin contact and irritation.
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be required for splash hazards.[3][6]	To protect eyes from dust, splashes, and irritation.
Skin and Body Protection	Laboratory coat. Additional protective clothing may be necessary based on the scale of work to prevent skin exposure.	To prevent contamination of personal clothing and skin.
Respiratory Protection	Use in a well-ventilated area or in a chemical fume hood.[3][5] A NIOSH/MSHA or European Standard EN 149 approved respirator may be required if dust is generated and ventilation is inadequate.[3]	To prevent inhalation of harmful dust or vapors.

# Operational Plan: Step-by-Step Handling Procedure

## 1. Preparation and Engineering Controls:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]
- Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid form to avoid dust formation.[1][3]
- Cover the work surface with absorbent, disposable bench paper.

## 2. Weighing and Aliquoting:

- Handle **5-Amino-2-bromobenzonitrile** as a solid. Avoid creating dust.[1][3]
- Use appropriate tools (e.g., spatula, weighing paper) to handle the solid.
- If preparing solutions, add the solid to the solvent slowly.

## 3. During Operation:

- Avoid contact with skin, eyes, and clothing.[1][3]
- Do not eat, drink, or smoke in the handling area.[3][5]
- Keep the container tightly closed when not in use.[3][5]

## 4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[3]
- Clean the work area and decontaminate any equipment used.
- Remove and wash contaminated clothing before reuse.[3]

# Disposal Plan

## 1. Waste Segregation and Collection:

- All solid waste contaminated with **5-Amino-2-bromobenzonitrile** (e.g., weighing paper, gloves, bench paper) must be collected in a designated, labeled hazardous waste container.
- Unused or excess **5-Amino-2-bromobenzonitrile** should be disposed of as hazardous waste. Do not dispose of it in the regular trash.
- Solutions containing **5-Amino-2-bromobenzonitrile** should be collected in a separate, labeled hazardous waste container for liquid chemical waste. Do not pour down the drain.[1]

## 2. Container Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**5-Amino-2-bromobenzonitrile**".

## 3. Storage of Waste:

- Store hazardous waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.

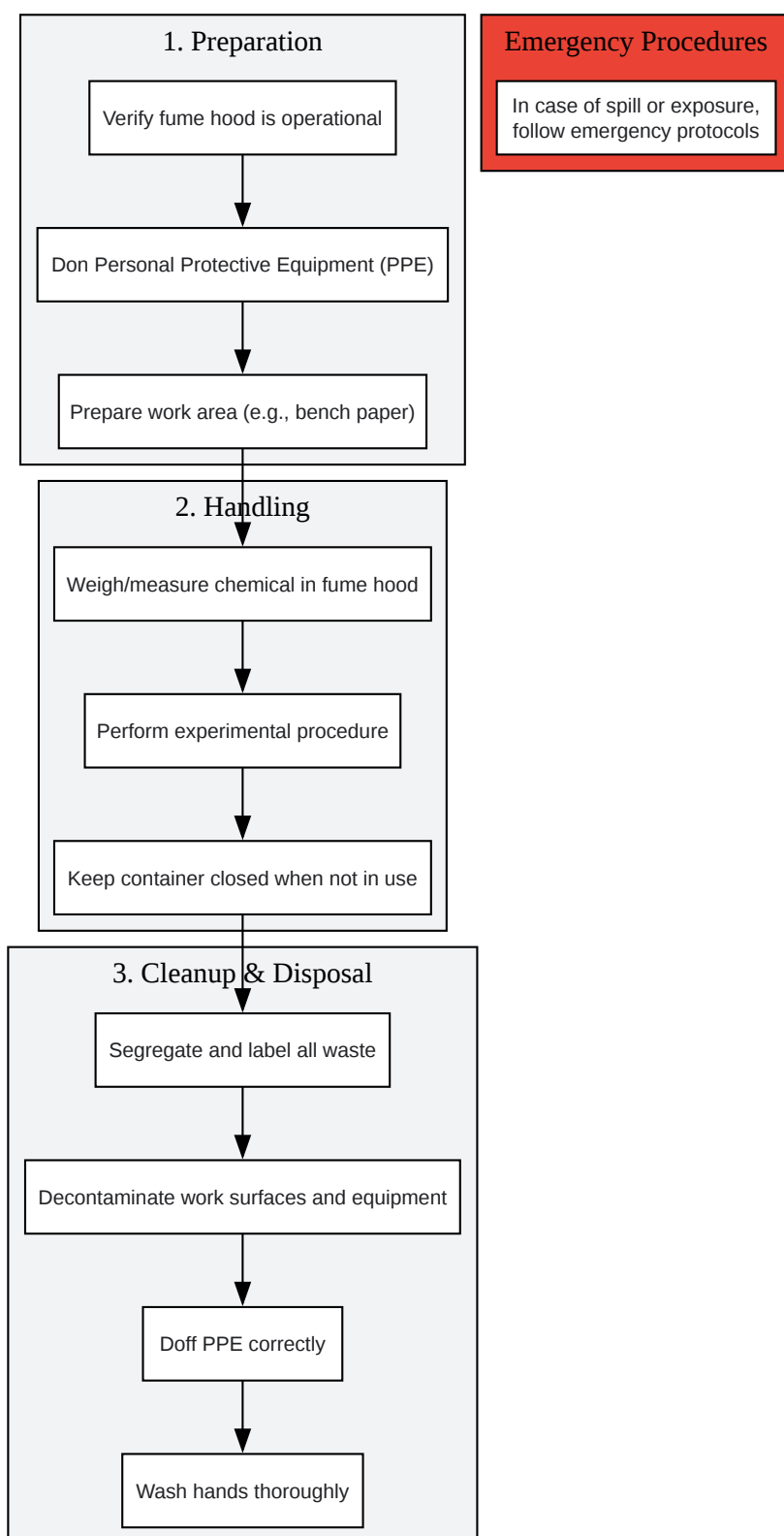
## 4. Final Disposal:

- Dispose of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
- Follow all local, regional, and national regulations for the disposal of chemical waste.[3]

# Emergency Procedures

Emergency Situation	Action
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention. <a href="#">[3]</a> <a href="#">[5]</a>
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. <a href="#">[3]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a poison center or doctor if you feel unwell. <a href="#">[3]</a> <a href="#">[5]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison center or doctor if you feel unwell. <a href="#">[1]</a> <a href="#">[3]</a>
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Avoid dust formation. Sweep up the solid material and place it in a suitable, closed container for disposal. <a href="#">[1]</a> <a href="#">[3]</a> Prevent the spill from entering drains. <a href="#">[1]</a>

#### Workflow for Safe Handling of **5-Amino-2-bromobenzonitrile**



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Caption: Workflow for the safe handling of **5-Amino-2-bromobenzonitrile**.

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